

Application Note: Solid-Phase Extraction of Norethylmorphine from Whole Blood Samples

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Norethylmorphine

CAS No.: 72165-34-5

Cat. No.: B1237711

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Norethylmorphine is a metabolite of the semi-synthetic opioid ethylmorphine, which has been used as an analgesic and antitussive. The monitoring of **norethylmorphine** in whole blood is crucial in forensic toxicology, clinical chemistry, and pharmacokinetic studies to determine exposure to ethylmorphine. Due to the complexity of the whole blood matrix, a robust sample preparation method is essential to ensure accurate and reliable quantification. Solid-phase extraction (SPE) has emerged as a highly effective technique for the selective isolation and concentration of analytes from complex biological matrices. This application note details a comprehensive protocol for the extraction of **norethylmorphine** from whole blood samples using mixed-mode solid-phase extraction, followed by analysis with liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Physicochemical Properties of Norethylmorphine

Understanding the physicochemical properties of **norethylmorphine** is fundamental to developing an effective SPE method.

Property	Value	Source
Molecular Formula	C ₁₈ H ₂₁ NO ₃	PubChem[1]
Molecular Weight	299.4 g/mol	PubChem[1]
XLogP3	2.1	PubChem[1]
Estimated pKa	~8.0 - 9.8	Inferred from similar opioid structures

Norethylmorphine is a basic compound due to the presence of a tertiary amine group. This characteristic is exploited in mixed-mode cation exchange SPE. At a pH below its pKa, the amine group will be protonated, carrying a positive charge, which allows for strong retention on a cation exchange sorbent.

Principle of Mixed-Mode Solid-Phase Extraction

Mixed-mode SPE combines two or more retention mechanisms, typically reversed-phase and ion-exchange, to achieve superior selectivity and cleanup compared to single-mode SPE. For **norethylmorphine**, a mixed-mode cation exchange (MCX) sorbent is ideal. The sorbent possesses both non-polar (for reversed-phase interaction) and strong cation exchange functionalities.

The extraction process is governed by pH adjustment:

- **Sample Loading (Acidic Conditions):** The whole blood sample is pre-treated and acidified to a pH of approximately 6 or lower. At this pH, the tertiary amine of **norethylmorphine** is protonated (positively charged), allowing it to bind strongly to the negatively charged cation exchange groups on the SPE sorbent. Lipophilic portions of the molecule can also interact with the reversed-phase component of the sorbent.
- **Washing:** The sorbent is washed with an organic solvent to remove neutral and acidic interferences that are retained by reversed-phase mechanisms. An acidic aqueous wash can also be used to remove polar interferences.
- **Elution (Basic Conditions):** A basic elution solvent (e.g., containing ammonium hydroxide) is used to neutralize the charge on the **norethylmorphine** molecule (pH > pKa). This disrupts

the ionic interaction with the sorbent, allowing for its elution. The organic component of the elution solvent disrupts the reversed-phase interactions.

Experimental Protocol

This protocol is a general guideline and may require optimization for specific laboratory conditions and instrumentation.

Materials and Reagents

- **Norethylmorphine** reference standard
- **Norethylmorphine-d3** (or other suitable internal standard)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (reagent grade)
- Ammonium hydroxide (reagent grade)
- Zinc sulfate heptahydrate (reagent grade)
- Deionized water
- Mixed-mode cation exchange SPE cartridges (e.g., 30 mg/1 mL)
- Whole blood (with EDTA or heparin as anticoagulant)

Sample Pre-treatment

Due to the viscous nature and high protein content of whole blood, a pre-treatment step is mandatory to lyse the blood cells and precipitate proteins.^[2]

- To 1.0 mL of whole blood in a centrifuge tube, add the internal standard.
- Add 2.0 mL of a 5% (w/v) zinc sulfate solution in water and vortex for 30 seconds to lyse the cells.

- Add 4.0 mL of acetonitrile, vortex for 1 minute to precipitate proteins.
- Centrifuge at >3000 x g for 10 minutes.
- Transfer the supernatant to a clean tube.
- Dilute the supernatant with 1.0 mL of 2% formic acid in water. The sample is now ready for SPE.

Solid-Phase Extraction Procedure

- Conditioning: Condition the MCX SPE cartridge with 1 mL of methanol followed by 1 mL of deionized water. Do not allow the sorbent to dry.
- Equilibration: Equilibrate the cartridge with 1 mL of 2% formic acid in water.
- Sample Loading: Load the pre-treated sample onto the SPE cartridge at a slow and steady flow rate (approximately 1-2 mL/min).
- Washing:
 - Wash the cartridge with 1 mL of 2% formic acid in deionized water.
 - Wash the cartridge with 1 mL of methanol to remove non-polar interferences.
- Elution: Elute the **norethylmorphine** with 1 mL of 5% ammonium hydroxide in methanol into a collection tube.
- Dry-down and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 100 µL of the initial mobile phase for LC-MS/MS analysis.

LC-MS/MS Analysis

The final determination of **norethylmorphine** concentration is performed by LC-MS/MS.

- LC Column: A C18 column (e.g., 2.1 x 50 mm, 1.8 µm) is suitable for the separation.

- Mobile Phase: A gradient elution with a mobile phase consisting of (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile is commonly used.
- Injection Volume: 5-10 μL .
- Mass Spectrometry: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode with Multiple Reaction Monitoring (MRM) is used.

MRM Transitions (Predicted):

Since specific validated MRM transitions for **norethylmorphine** are not readily available in the literature, they can be predicted based on its structure and data from similar opioids like codeine and morphine.[3] The precursor ion will be the protonated molecule $[\text{M}+\text{H}]^+$.

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier
Norethylmorphine	300.2	To be determined experimentally	To be determined experimentally
Norethylmorphine-d3 (IS)	303.2	To be determined experimentally	To be determined experimentally

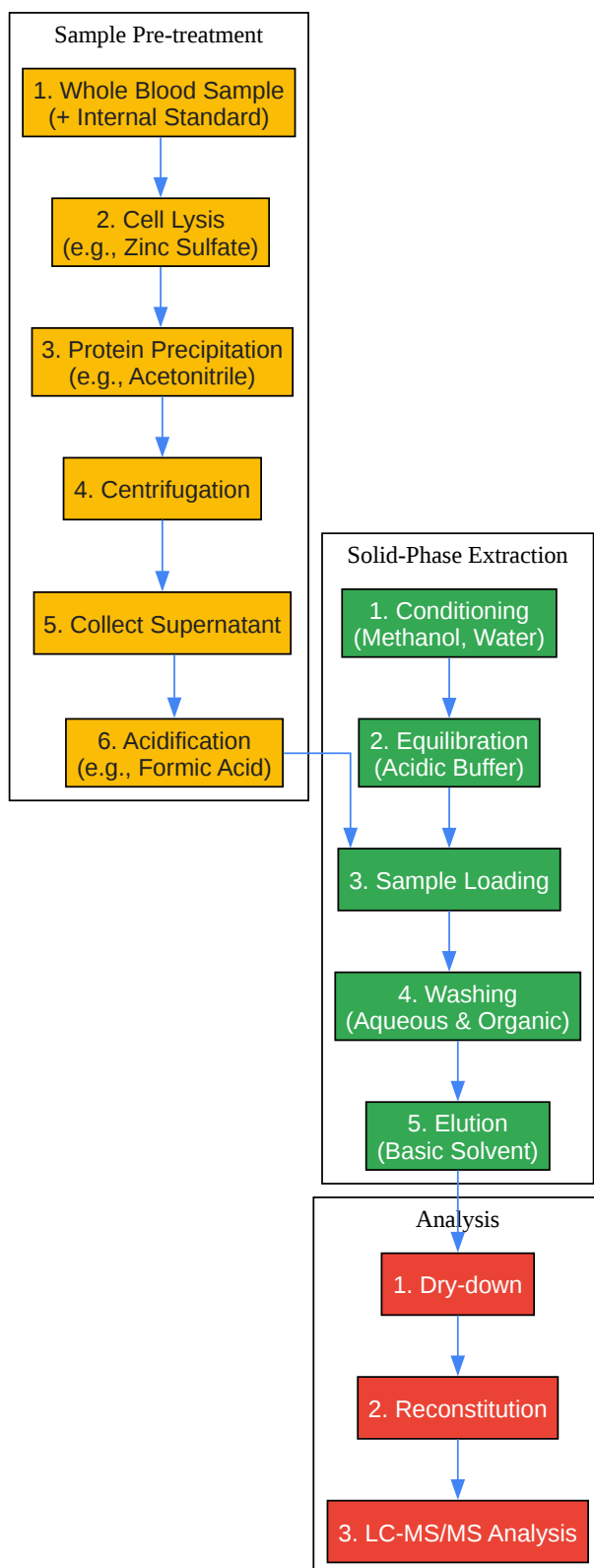
Note: The product ions should be determined by infusing a standard solution of **norethylmorphine** into the mass spectrometer and performing a product ion scan. A common fragment for morphine-like compounds is m/z 165.[3]

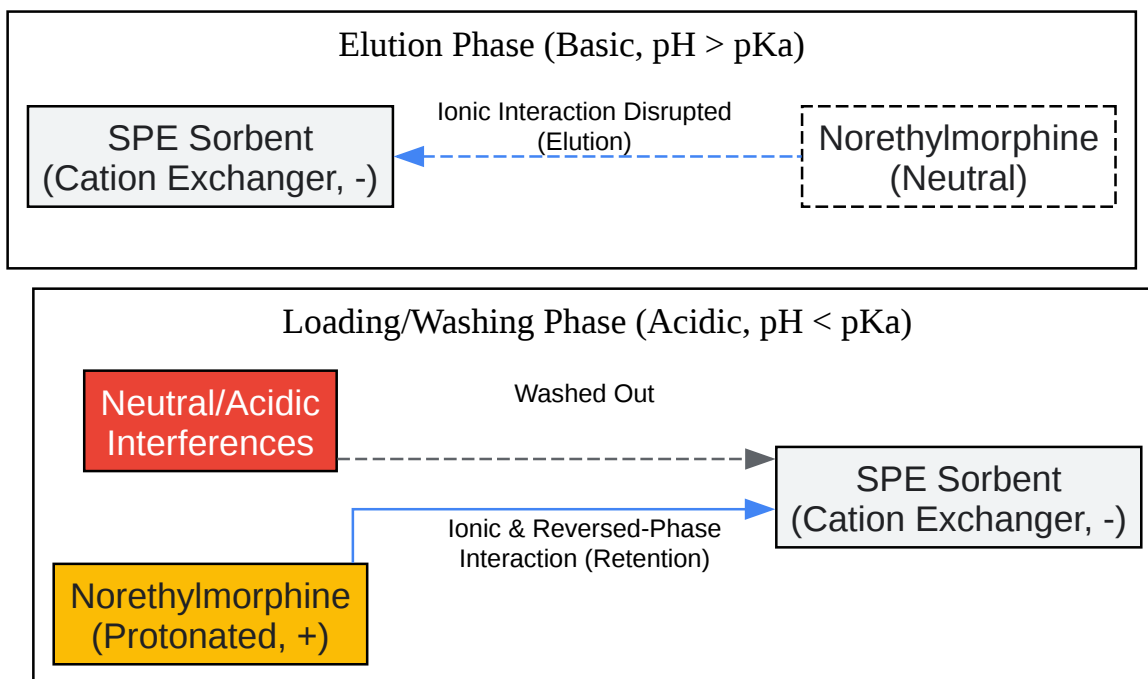
Data Presentation

The following table summarizes expected performance data for the extraction of opioids from biological matrices using mixed-mode SPE. Specific data for **norethylmorphine** in whole blood is limited; therefore, data for morphine and other opioids are provided as a reference.[4][5]

Parameter	Morphine (in plasma)[4]	Other Opioids (in urine)[6]	Expected Performance for Norethylmorphine
Recovery	>90%	83.2 - 98.7%	>85%
Limit of Detection (LOD)	~0.05 ng/mL	~0.1 - 5 ng/mL	0.1 - 1.0 ng/mL
Limit of Quantification (LOQ)	0.1 - 0.25 ng/mL[4]	0.2 - 10 ng/mL[6]	0.5 - 5.0 ng/mL
Linearity (r^2)	≥ 0.998	> 0.99	> 0.99

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. agilent.com [agilent.com]
- 2. mdpi.com [mdpi.com]
- 3. Rapid simultaneous determination of codeine and morphine in plasma using LC-ESI-MS/MS: application to a clinical pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. waters.com [waters.com]
- 5. mdpi.com [mdpi.com]
- 6. tools.thermofisher.com [tools.thermofisher.com]

- To cite this document: BenchChem. [Application Note: Solid-Phase Extraction of Norethylmorphine from Whole Blood Samples]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1237711/docs#application-note-solid-phase-extraction-of-norethylmorphine-from-whole-blood-samples>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)